

The Solubility of Dilithium Azelate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *Dilithium azelate*

Cat. No.: *B1614953*

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Executive Summary

This technical guide provides a comprehensive overview of the current understanding of the solubility of **dilithium azelate** in organic solvents. A thorough review of publicly available scientific literature reveals a notable scarcity of specific quantitative solubility data for this compound across a range of organic solvents. While general qualitative descriptors such as "excellent solubility in organic solvents" are cited, precise numerical values remain largely undocumented.^[1] This guide summarizes the available qualitative and limited quantitative data, provides context by comparing the solubility of other relevant lithium salts, and presents a detailed, generalized experimental protocol for the systematic determination of **dilithium azelate's** solubility. This document aims to serve as a foundational resource for researchers, enabling them to make informed decisions and providing the necessary methodology to generate the specific solubility data required for their work.

Introduction to Dilithium Azelate

Dilithium azelate (CAS No. 38900-29-7), the dilithium salt of nonanedioic acid (azelaic acid), is a white solid compound.^[1] It is utilized in various applications, including as a thickening agent in industrial greases and as a reagent in organic synthesis.^{[2][3]} Understanding its solubility in different organic solvents is critical for optimizing reaction conditions, developing new formulations, and ensuring the efficiency of manufacturing processes. The presence of two

carboxylate groups suggests that its solubility will be highly dependent on the polarity of the solvent.

Physicochemical Properties of Dilithium Azelate

A summary of the key physicochemical properties of **dilithium azelate** is presented in Table 1.

Property	Value	References
CAS Number	38900-29-7	[4] [5] [6]
Molecular Formula	C ₉ H ₁₄ Li ₂ O ₄	[1] [7]
Molecular Weight	200.09 g/mol	[1] [7]
Appearance	White or off-white solid/powder	[1] [8]
Melting Point	160.5 °C	[7]
Boiling Point	370.5 °C at 760 mmHg	[7]
Density	~1.13 - 1.29 g/cm ³	[4] [7]

Solubility Data for Dilithium Azelate

Specific quantitative solubility data for **dilithium azelate** in organic solvents is extremely limited. The available information is summarized in Table 2.

Solvent	Solubility	Temperature (°C)	References
Water	203 g/L	20	[4] [5] [9]
"Organic solvents"	30 g/L	Not Specified	[10]
Polar Solvents	Soluble (qualitative)	Not Specified	[8]
Non-polar Solvents	Limited solubility (qualitative)	Not Specified	[8]
Hydrocarbons	Soluble (qualitative)	Not Specified	[3]

The single quantitative data point for "Organic solvents" lacks the necessary detail regarding the specific solvent used, limiting its practical application.^[10] However, the qualitative data consistently indicates that **dilithium azelate**, as an ionic salt, exhibits higher solubility in polar solvents compared to non-polar ones, which aligns with the "like dissolves like" principle of solubility.^{[8][11][12]}

Comparative Solubility of Related Lithium Salts

To provide a functional frame of reference, Table 3 presents solubility data for other lithium salts in common organic solvents. This data, primarily from studies related to lithium-ion battery electrolytes, can help researchers estimate the potential solubility of **dilithium azelate** in similar solvent systems. Organic lithium salts, such as lithium methyl carbonate, generally show higher solubility in organic solvents than inorganic salts like lithium carbonate.^{[13][14]}

Lithium Salt	Solvent	Molar Solubility (mol/L)	Temperature (°C)	References
Lithium Methyl Carbonate	Dimethyl Carbonate (DMC)	9.6×10^{-4}	Not Specified	[13] [14]
Lithium Ethyl Carbonate	Dimethyl Carbonate (DMC)	$> 9.0 \times 10^{-5}$	Not Specified	[13] [14]
Lithium Oxalate	Dimethyl Carbonate (DMC)	$> 9.0 \times 10^{-5}$	Not Specified	[13] [14]
Lithium Carbonate	Dimethyl Carbonate (DMC)	9.0×10^{-5}	Not Specified	[13] [14]
Lithium Nitrate (LiNO ₃)	Ethanol	High (not quantified)	25 - 45	[15]
Lithium Bromide (LiBr)	Ethanol	High (not quantified)	25 - 45	[15]
Lithium Chloride (LiCl)	Ethanol	Moderate (not quantified)	25 - 45	[15]
Lithium Fluoride (LiF)	Ethanol	Low (not quantified)	25 - 45	[15]
Lithium Nitrate (LiNO ₃)	Acetonitrile	High (not quantified)	25 - 45	[15]
Lithium Nitrate (LiNO ₃)	Dimethyl Sulfoxide (DMSO)	High (not quantified)	25 - 45	[15]

Experimental Protocol for Solubility Determination

Given the data gap, researchers will likely need to determine the solubility of **dilithium azelate** experimentally. The following is a generalized and robust protocol based on the isothermal shake-flask method, a standard technique for measuring the solubility of a solid in a liquid.^[15]
^[16]

5.1. Materials and Reagents

- **Dilithium Azelate** (high purity)
- Selected organic solvents (analytical grade or higher)
- Thermostatically controlled shaker or water bath
- Centrifuge
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Syringe filters (solvent-compatible, e.g., PTFE)
- Analytical instrument for lithium ion quantification (e.g., Inductively Coupled Plasma-Optical Emission Spectrometry (ICP-OES) or Atomic Absorption Spectroscopy (AAS))
- Deionized water and appropriate acids for sample dilution and instrument blanks

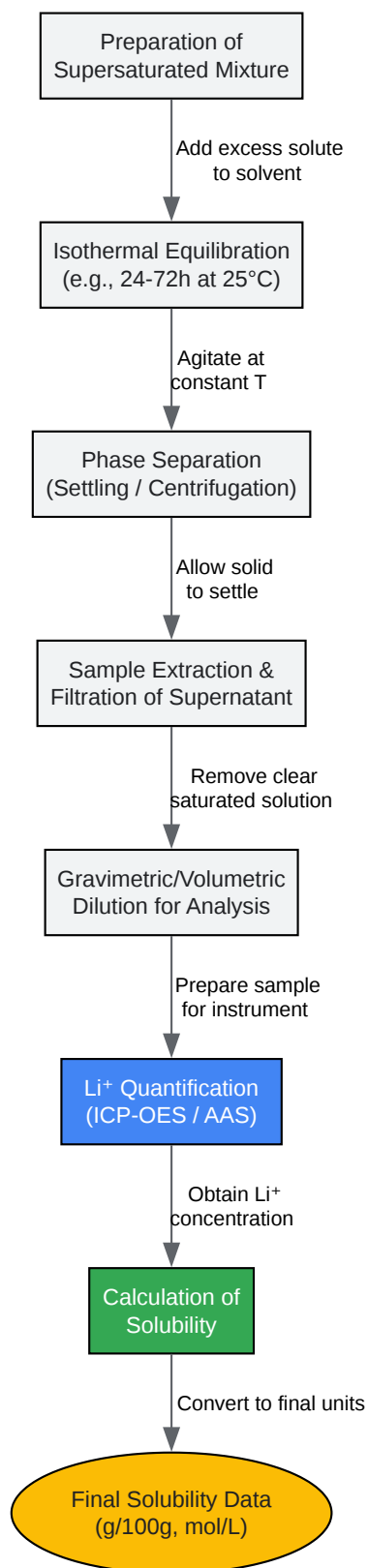
5.2. Methodology

- **Preparation of Supersaturated Mixture:** Add an excess amount of **dilithium azelate** to a known volume or mass of the chosen organic solvent in a sealed container. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Place the sealed container in the thermostatically controlled shaker set to the desired temperature (e.g., 25 °C). Agitate the mixture for a prolonged period (e.g., 24-72 hours) to ensure that equilibrium is reached. The time required for equilibration should be determined empirically.

- **Phase Separation:** After equilibration, allow the container to rest at the constant temperature to let the excess solid settle. For colloidal suspensions, centrifugation at the same constant temperature is necessary to achieve clear separation of the solid and liquid phases.
- **Sample Extraction:** Carefully extract an aliquot of the clear, saturated supernatant using a pre-warmed (to the equilibration temperature) pipette or syringe. Immediately filter the aliquot using a syringe filter to remove any remaining solid microparticles.
- **Sample Preparation for Analysis:** Accurately weigh the filtered aliquot. Dilute the sample gravimetrically or volumetrically with an appropriate solvent (e.g., dilute nitric acid in deionized water) to a concentration that falls within the linear range of the analytical instrument.
- **Quantification:** Determine the concentration of lithium ions (Li^+) in the diluted sample using a calibrated ICP-OES or AAS.
- **Calculation of Solubility:** Calculate the concentration of **dilithium azelate** in the original saturated organic solvent based on the measured lithium concentration and the dilution factor. The solubility can be expressed in various units, such as grams per 100 g of solvent (g/100g) or moles per liter (mol/L).

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining solubility is depicted in the following diagram.



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